

Application of Copper-Molybdenum Catalysts in the Hydrogen Evolution Reaction

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Compound of Interest

Compound Name: Copper;molybdenum

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This document provides a comprehensive overview of the application of copper-molybdenum (Cu-Mo) based materials as efficient and cost-effective electrocatalysts for the hydrogen evolution reaction (HER). The development of advanced HER catalysts is paramount for renewable energy technologies, including water splitting for hydrogen fuel production. Cu-Mo materials, in their various forms such as sulfides, oxides, and carbides, have emerged as promising alternatives to precious metal catalysts like platinum, owing to their high activity, stability, and earth abundance.

Performance of Copper-Molybdenum HER Catalysts

The electrocatalytic performance of various copper-molybdenum materials for the hydrogen evolution reaction is summarized below. The key metrics for evaluation are the overpotential required to achieve a current density of 10 mA/cm² ($\eta@10$), which indicates the catalyst's efficiency, and the Tafel slope, which provides insight into the reaction mechanism.

Catalyst Material	Electrolyte	Overpotential at 10 mA/cm ² (mV)	Tafel Slope (mV/dec)	Reference
Cu-MoS ₂	1.0 M KOH	167.7	121.5	[1]
Cu ₂ MoS ₄	pH 0 to 7	~135	~95	[2][3][4][5]
Cu ₂ MoS ₄ /MWCN Ts	Not Specified	247	48	[2][6]
Cu-MoO ₃	1 M KOH	106	83	[7]
Mo-Cu ₂ S/CF	Alkaline	18	Not Specified	[8]
Cu/MoS ₂ Nanostructure	Alkaline	149	117	[9]
Ni-Cu-Mo	1.0 M KOH	36	Not Specified	[10]

Experimental Protocols

Synthesis of Cu-Doped MoS₂ Nanosheets (Solvothermal Method)

This protocol describes a general procedure for the synthesis of copper-doped molybdenum disulfide nanosheets, a common morphology for HER catalysis.[1]

Materials:

- Ammonium molybdate tetrahydrate ((NH₄)₆Mo₇O₂₄·4H₂O)
- Thiourea (CH₄N₂S)
- Copper(II) chloride dihydrate (CuCl₂·2H₂O)
- N,N-Dimethylformamide (DMF)
- Deionized (DI) water
- Ethanol

Procedure:

- Precursor Solution Preparation:
 - Dissolve a specific molar ratio of ammonium molybdate and thiourea in a mixture of DMF and DI water. For example, dissolve 1 mmol of $(\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O}$ and 10 mmol of thiourea in 30 mL of DMF.
 - Prepare a separate solution of the copper precursor. For instance, dissolve 0.1 mmol of $\text{CuCl}_2\cdot 2\text{H}_2\text{O}$ in 10 mL of DI water.
- Mixing and Solvothermal Reaction:
 - Add the copper precursor solution dropwise to the molybdenum-thiourea solution under constant stirring.
 - Transfer the resulting mixture to a Teflon-lined stainless-steel autoclave.
 - Seal the autoclave and heat it to 200°C for 24 hours.
- Product Collection and Purification:
 - After the autoclave cools down to room temperature, collect the black precipitate by centrifugation.
 - Wash the product thoroughly with DI water and ethanol several times to remove any unreacted precursors and byproducts.
 - Dry the final Cu-MoS₂ product in a vacuum oven at 60°C overnight.

Electrochemical Evaluation of HER Activity

This protocol outlines the standard three-electrode electrochemical setup and procedure for evaluating the HER performance of the synthesized Cu-Mo catalysts.

Apparatus and Materials:

- Potentiostat/Galvanostat electrochemical workstation

- Three-electrode electrochemical cell
- Working Electrode: Glassy carbon electrode (GCE) or other conductive substrate coated with the Cu-Mo catalyst
- Counter Electrode: Graphite rod or platinum wire
- Reference Electrode: Saturated Calomel Electrode (SCE) or Ag/AgCl electrode
- Electrolyte: 0.5 M H₂SO₄ or 1.0 M KOH solution
- Catalyst Ink: Disperse 5 mg of the catalyst powder in a solution containing 1 mL of ethanol and 50 μ L of Nafion solution (5 wt%) and sonicate for 30 minutes.

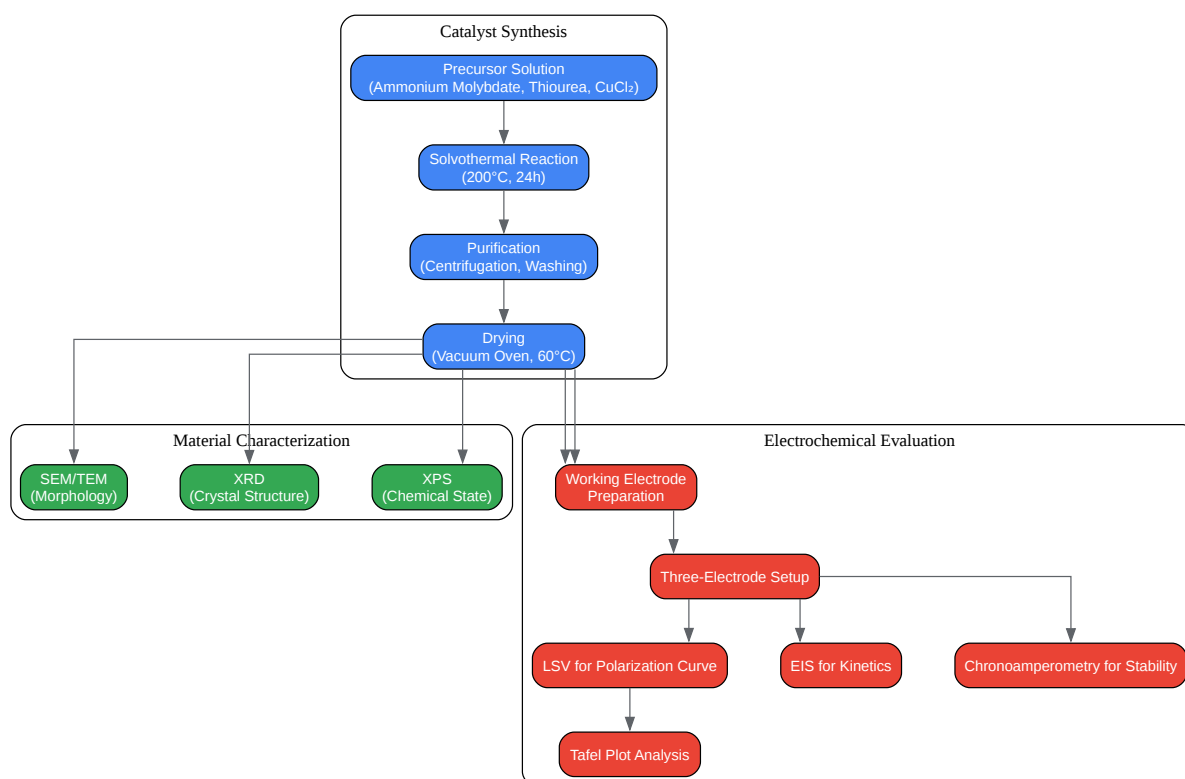
Procedure:

- Working Electrode Preparation:
 - Polish the GCE with alumina slurry, followed by sonication in DI water and ethanol.
 - Drop-cast a specific volume (e.g., 5-10 μ L) of the catalyst ink onto the GCE surface and let it dry at room temperature.
- Electrochemical Measurements:
 - Assemble the three-electrode cell with the prepared working electrode, counter electrode, and reference electrode in the chosen electrolyte.
 - Purge the electrolyte with high-purity hydrogen or nitrogen gas for at least 30 minutes before the measurement to ensure an oxygen-free environment.
 - Linear Sweep Voltammetry (LSV): Record the polarization curve by sweeping the potential from the open-circuit potential towards more negative potentials at a slow scan rate (e.g., 5 mV/s). The potential should be reported versus the Reversible Hydrogen Electrode (RHE) using the following conversion: $E(\text{RHE}) = E(\text{SCE}) + 0.2415 + 0.059\text{pH}$ or $E(\text{RHE}) = E(\text{Ag/AgCl}) + 0.197 + 0.059\text{pH}$.

- Tafel Plot: The Tafel slope is derived from the linear region of the Tafel plot (overpotential vs. log of current density).
- Electrochemical Impedance Spectroscopy (EIS): Perform EIS measurements at a specific overpotential to analyze the charge transfer resistance of the catalyst.
- Chronoamperometry or Chronopotentiometry: Assess the long-term stability of the catalyst by holding a constant potential or current density for an extended period (e.g., 12-24 hours) and monitoring the current or potential change.[\[1\]](#)

Visualizations

Experimental Workflow

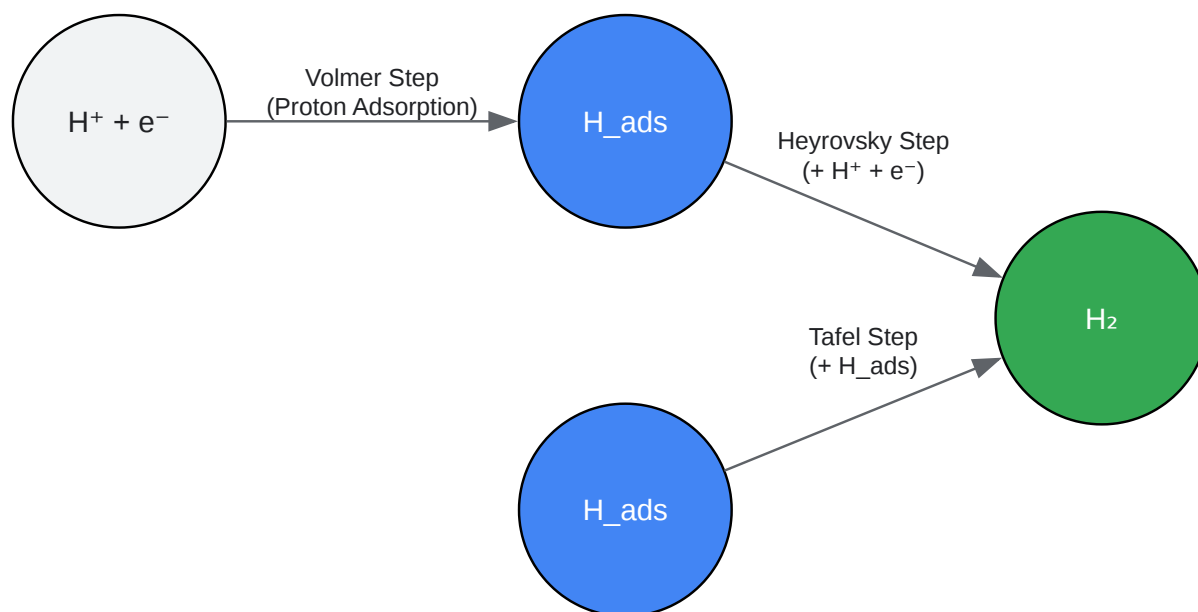


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Caption: Experimental workflow for synthesis, characterization, and electrochemical evaluation of Cu-Mo HER catalysts.

Hydrogen Evolution Reaction Mechanism

The HER on Cu-Mo catalysts in acidic solution typically follows the Volmer-Heyrovsky or Volmer-Tafel mechanism. The introduction of copper can enhance the intrinsic activity of molybdenum-based materials by optimizing the hydrogen adsorption energy.

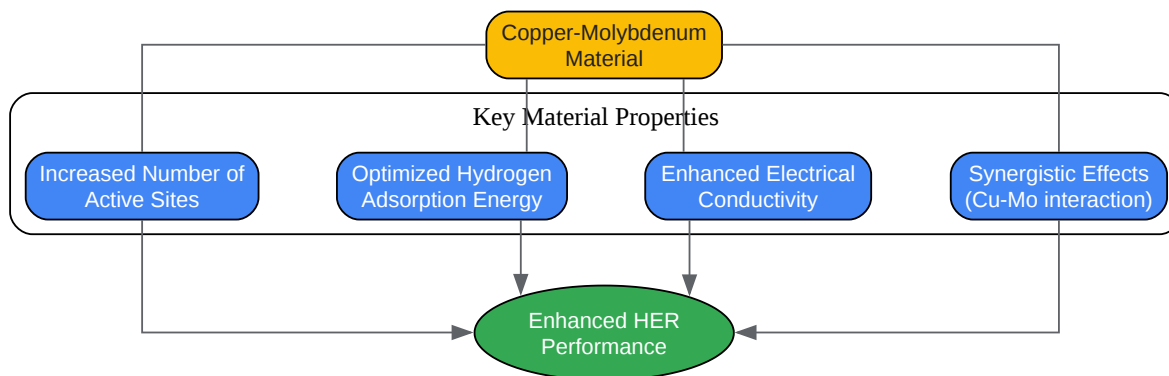


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Caption: Schematic of the Volmer-Heyrovsky and Volmer-Tafel steps in the hydrogen evolution reaction.

Influence of Material Properties on HER Performance

The electrocatalytic activity of copper-molybdenum materials for the HER is a complex interplay of several key material properties. Copper incorporation plays a crucial role in enhancing these properties.



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Caption: Logical relationship of how material properties of Cu-Mo alloys influence their HER performance.

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